An In-Depth Technical Guide to N-(2,5-Dimethylphenyl)formamide (C9H11NO)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(2,5-Dimethylphenyl)formamide*
CAS No.:	*10113-40-3*
Cat. No.:	*B158295*

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Abstract

N-(2,5-Dimethylphenyl)formamide is a small molecule of interest within the broader class of substituted aromatic amides. While specific peer-reviewed data on this particular isomer is limited in publicly accessible literature, its structural motif—the 2,5-dimethylphenyl group—is a recognized scaffold in compounds exhibiting antimicrobial properties.[1] This guide provides a comprehensive overview of **N-(2,5-Dimethylphenyl)formamide**, including its chemical and physical properties, a proposed synthesis protocol based on established chemical principles, and a detailed discussion of analytical characterization techniques. Furthermore, we will explore its potential applications in drug discovery, drawing inferences from related structures, and address necessary safety and handling protocols. This document aims to serve as a foundational resource for researchers initiating studies on this compound, while clearly delineating between established data and scientifically grounded theoretical information.

Introduction and Chemical Identity

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N-(2,5-Dimethylphenyl)formamide, with the molecular formula C9H11NO, belongs to the family of N-aryl formamides. These compounds are characterized by a formyl group (-CHO) attached to a nitrogen atom, which is in turn bonded to an aromatic ring. The specific substitution pattern of the two methyl groups on the phenyl ring at positions 2 and 5 distinguishes it from its more commonly documented isomers, such as N-(2,4-dimethylphenyl)formamide.

Molecular Structure and Properties

The structural and physicochemical properties of **N-(2,5-Dimethylphenyl)formamide** are summarized in the table below. It is important to note that while the molecular formula and weight are definitive, some physical properties are sourced from supplier data and may require independent verification.

Property	Value	Source
CAS Number	10113-40-3	[2]
Molecular Formula	C9H11NO	[2]
Molecular Weight	149.19 g/mol	[2]
Melting Point	118-122 °C	Supplier Data
Boiling Point	310.1 °C at 760 mmHg	Supplier Data
Solubility	Data not readily available. Expected to be soluble in polar organic solvents like DMSO and DMF.	Inferred

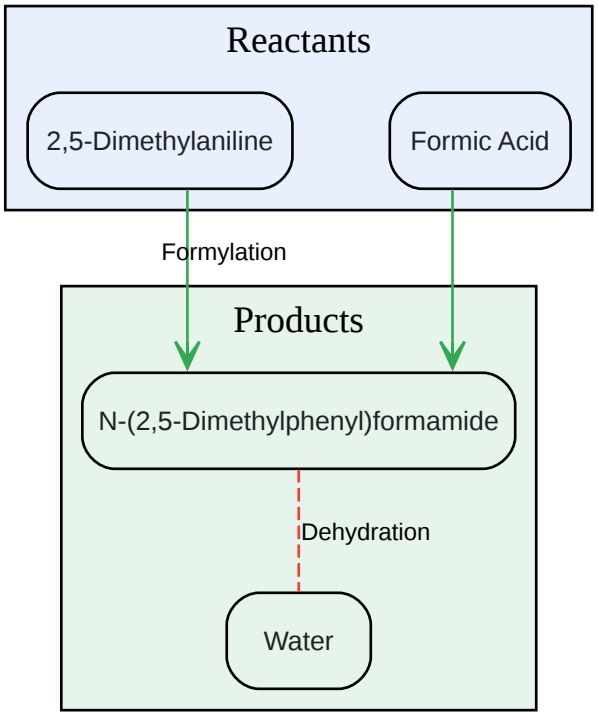
Synthesis of **N-(2,5-Dimethylphenyl)formamide**

The most direct and established method for the synthesis of N-aryl formamides is the formylation of the corresponding aniline. In this case, **N-(2,5-Dimethylphenyl)formamide** would be synthesized from 2,5-dimethylaniline and a suitable formylating agent, most commonly formic acid.

Proposed Synthetic Pathway

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The reaction proceeds via a nucleophilic acyl substitution mechanism, where the nitrogen atom of the 2,5-dimethylaniline acts as a nucleophile, attacking the carbonyl carbon of formic acid. The subsequent dehydration, often facilitated by heat or a dehydrating agent, yields the final formamide product.



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Caption: Proposed synthesis of **N-(2,5-Dimethylphenyl)formamide**.

Experimental Protocol (Generalized)

Disclaimer: The following protocol is a generalized procedure based on standard methods for N-formylation and has not been specifically validated for **N-(2,5-Dimethylphenyl)formamide**. Optimization of reaction conditions may be necessary.

Materials:

- 2,5-Dimethylaniline
- Formic acid (≥95%)

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- Toluene (or another suitable water-immiscible solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Dean-Stark apparatus (optional, for azeotropic removal of water)
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a reflux condenser (and a Dean-Stark trap if used), combine 2,5-dimethylaniline (1.0 eq) and formic acid (2.0-3.0 eq).
- Add toluene to the flask to facilitate azeotropic removal of water.
- Heat the reaction mixture to reflux and monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash sequentially with water and saturated sodium bicarbonate solution to neutralize excess formic acid.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification

The crude **N-(2,5-Dimethylphenyl)formamide** can be purified by recrystallization.

Proposed Recrystallization Protocol:

- Dissolve the crude product in a minimum amount of a hot solvent in which it is sparingly soluble at room temperature (e.g., ethanol/water mixture, ethyl acetate/hexane mixture).
- Allow the solution to cool slowly to room temperature to promote the formation of well-defined crystals.

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- Further cool the mixture in an ice bath to maximize the yield of the purified product.
- Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Analytical Characterization

Thorough analytical characterization is essential to confirm the identity and purity of the synthesized **N-(2,5-Dimethylphenyl)formamide**. The following techniques are recommended:

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the two methyl groups on the phenyl ring, the N-H proton, and the formyl proton. The chemical shifts and coupling patterns will be indicative of the 2,5-substitution pattern.
- ^{13}C NMR: The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule, including the carbonyl carbon of the formamide group, the aromatic carbons, and the methyl carbons.

Note: Specific, experimentally determined NMR data for **N-(2,5-Dimethylphenyl)formamide** are not readily available in the searched literature. The interpretation of NMR spectra would be crucial for structure elucidation.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The fragmentation pattern observed in the mass spectrum can provide valuable structural information. The molecular ion peak (M+) is expected at an m/z corresponding to the molecular weight of 149.19.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule. Key expected peaks include:

- N-H stretching vibration (around 3200-3400 cm^{-1})

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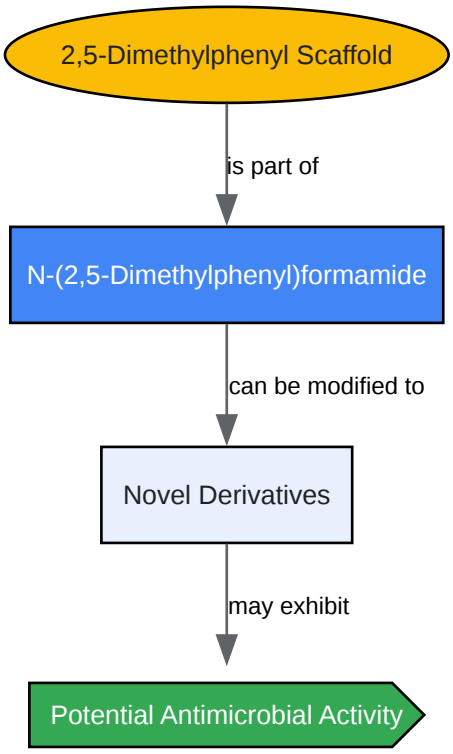
- C=O (amide I) stretching vibration (around 1650-1680 cm^{-1})
- C-H stretching vibrations of the aromatic ring and methyl groups (around 2850-3100 cm^{-1})
- C=C stretching vibrations of the aromatic ring (around 1450-1600 cm^{-1})

Potential Applications in Drug Development

While direct biological activity data for **N-(2,5-Dimethylphenyl)formamide** is scarce, the presence of the 2,5-dimethylphenyl scaffold in other bioactive molecules suggests potential avenues for investigation.

Antimicrobial Research

Research has shown that the 2,5-dimethylphenyl moiety is a structural feature in some compounds with antimicrobial activity against a range of microorganisms, including bacteria and fungi.[1] Therefore, **N-(2,5-Dimethylphenyl)formamide** could be a valuable starting material or a scaffold for the synthesis of novel antimicrobial agents.[1] Further research could involve synthesizing derivatives of **N-(2,5-Dimethylphenyl)formamide** and evaluating their activity against various pathogenic microbes.



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Caption: Potential drug discovery workflow for **N-(2,5-Dimethylphenyl)formamide**.

Safety and Handling

Disclaimer: Specific toxicological data for **N-(2,5-Dimethylphenyl)formamide** is not available. The following recommendations are based on general principles for handling aromatic amide compounds. A full risk assessment should be conducted before handling this chemical.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

N-(2,5-Dimethylphenyl)formamide is a chemical compound with potential for further investigation, particularly in the field of antimicrobial drug discovery, owing to its 2,5-dimethylphenyl scaffold. This guide has provided a theoretical framework for its synthesis and characterization based on established chemical principles. However, the significant lack of specific experimental data for this isomer in the public domain underscores the need for foundational research to validate the proposed protocols and to explore its biological activities. Researchers are encouraged to use this guide as a starting point for their investigations, with the critical understanding that experimental verification is paramount.

References

- MDPI. Synthesis and Development of N-2,5-Dimethylphenylthioureido Acid Derivatives as Scaffolds for New Antimicrobial Candidates Targeting Multidrug-Resistant Gram-Positive Pathogens. [Link]

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